

Cesium Triiodide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: cesium;triiodide

Cat. No.: B13726960

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CAS Number: 12297-72-2

This technical guide provides an in-depth overview of Cesium triiodide, a compound of increasing interest in various scientific and research domains. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its chemical and physical properties, safety information, synthesis protocols, and potential applications.

Material Identification and Properties

Cesium triiodide is an inorganic compound with the chemical formula CsI_3 . It is comprised of a cesium cation (Cs^+) and a triiodide anion (I_3^-).^[1] The material is typically a purple or brownish-black powder.^[2]

Physicochemical Data

The following table summarizes the key quantitative data for Cesium triiodide:

Property	Value	References
Molecular Formula	CsI ₃	[3]
Molecular Weight	513.62 g/mol	[3]
CAS Number	12297-72-2	[3]
Melting Point	207 °C (decomposes)	[4]
Density	4.51 g/mL at 25 °C	[4]
Appearance	Purple / Brownish-black powder	[2]
Solubility	Soluble in water	[5]

Safety and Hazard Information

Cesium triiodide is classified as a hazardous substance.[\[6\]](#) The Globally Harmonized System (GHS) classification indicates several health hazards.[\[7\]](#) It is crucial to handle this compound with appropriate safety precautions in a laboratory setting.

GHS Hazard Statements:[\[2\]](#)[\[7\]](#)[\[8\]](#)

Code	Statement
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H319	Causes serious eye irritation
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled
H335	May cause respiratory irritation

Signal Word: Danger[\[2\]](#)

Prolonged exposure to iodides may lead to iodism, with symptoms including skin rash, running nose, headache, and irritation of mucous membranes.[\[9\]](#)

Experimental Protocols

Synthesis of Cesium Triiodide

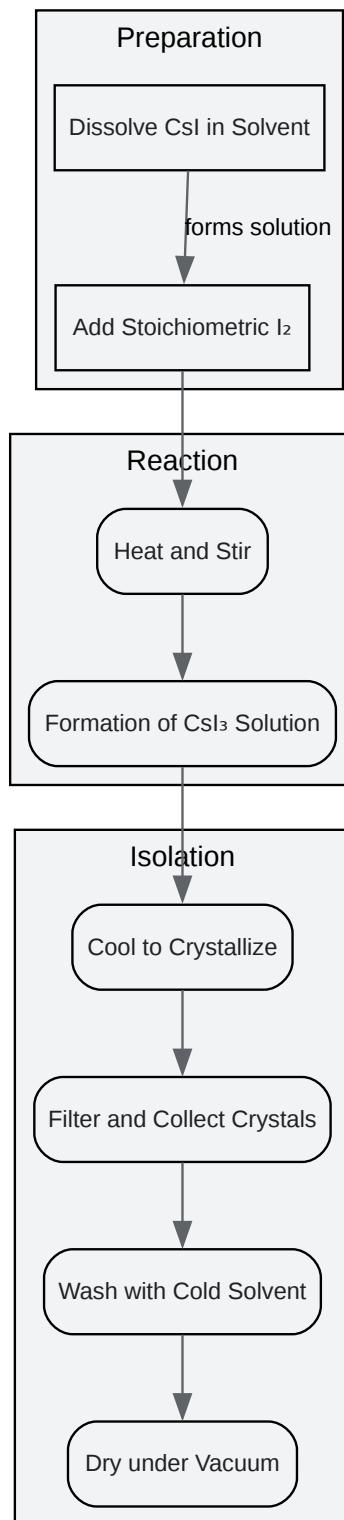
A common method for preparing Cesium triiodide involves the reaction of cesium iodide and iodine in an aqueous ethanol solution, followed by slow volatilization and crystallization.[\[1\]](#)

Detailed Protocol for Solution-Based Synthesis:

- Preparation of Cesium Iodide Solution: Dissolve a stoichiometric amount of Cesium Iodide (CsI) in a minimal amount of deionized water or ethanol.
- Addition of Iodine: To the Cesium Iodide solution, add a stoichiometric equivalent of Iodine (I2).
- Dissolution and Reaction: Gently heat and stir the mixture until all the iodine has dissolved, forming the triiodide ion (I3^-) in solution. The solution will turn a deep brown/purple color.
- Crystallization: Allow the solution to cool slowly to room temperature. Further cooling in an ice bath can promote crystallization. Alternatively, slow evaporation of the solvent at room temperature over several days can yield larger crystals.
- Isolation and Drying: Collect the precipitated Cesium triiodide crystals by filtration. Wash the crystals with a small amount of cold ethanol or diethyl ether to remove any unreacted iodine. Dry the crystals under vacuum.

Diagram: Synthesis of Cesium Triiodide

Solution-Based Synthesis of Cesium Triiodide

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Caption: Workflow for the solution-based synthesis of Cesium triiodide.

Safe Handling Procedures

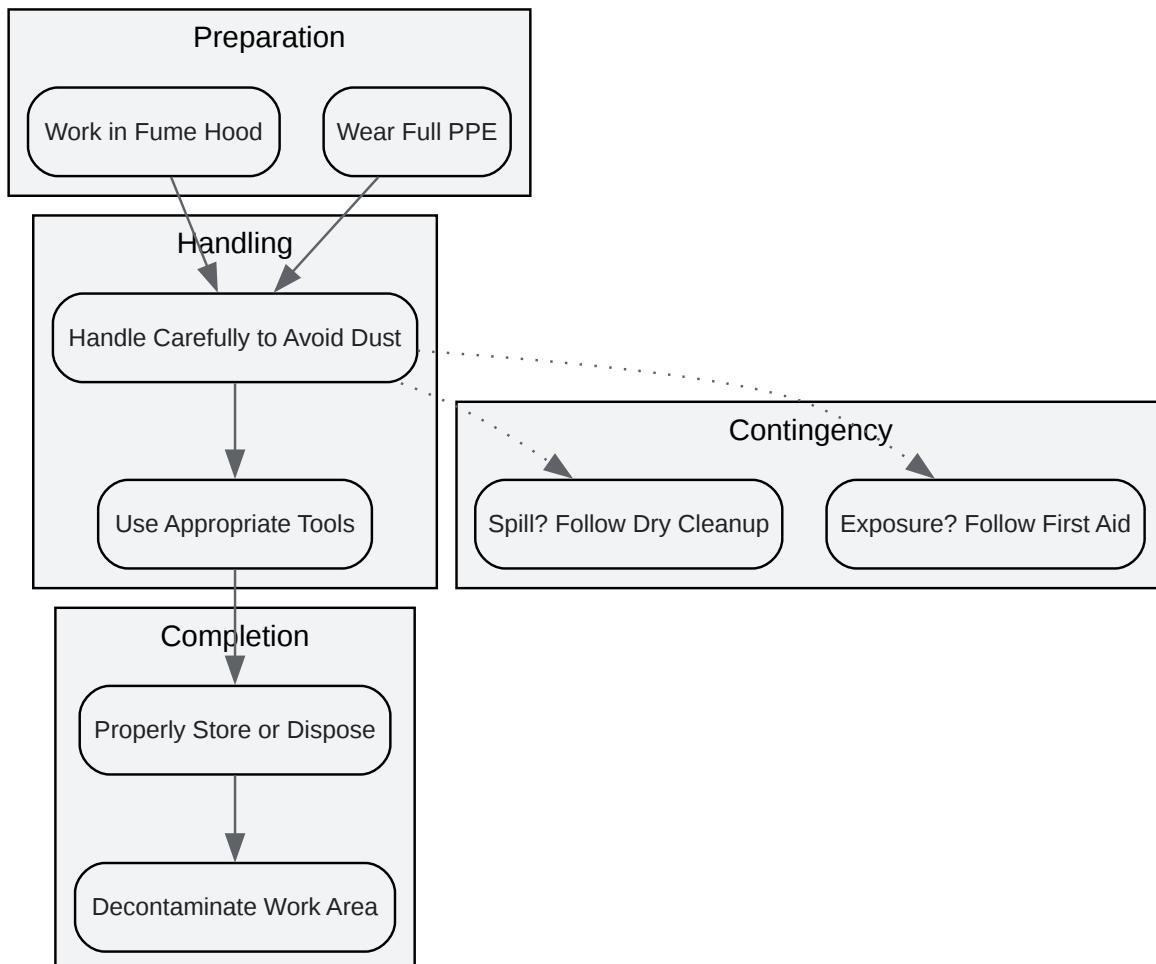
Due to its hazardous nature, strict safety protocols must be followed when handling Cesium triiodide.

Recommended Handling Workflow:

- Engineering Controls: Work in a well-ventilated area, preferably within a certified chemical fume hood.[8]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.[2] For operations that may generate dust, a NIOSH-approved respirator is recommended.[6]
- Dispensing and Weighing: Handle the solid material carefully to avoid generating dust. Use a spatula for transferring the powder.
- Spill Management: In case of a spill, avoid breathing the dust.[6] Clean up spills immediately using a dry method (e.g., sweeping with a soft brush or using a HEPA-filtered vacuum cleaner).[6] Place the collected material in a sealed container for proper disposal.
- Waste Disposal: Dispose of Cesium triiodide waste and contaminated materials in accordance with local, state, and federal regulations.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[9]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[9]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[9]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

Diagram: Safe Handling Workflow for Cesium Triiodide

Safe Handling Workflow for Cesium Triiodide

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